

Application Note: Titration Curve Analysis of Sodium Hydrogen Adipate

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Compound of Interest

Compound Name: Sodium hydrogen adipate

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Introduction

Sodium hydrogen adipate, the monosodium salt of the dicarboxylic adipic acid, is a compound of interest in various chemical and pharmaceutical applications. Its properties as a buffering agent and its role as an intermediate in the synthesis of polymers and other organic molecules necessitate a thorough understanding of its acid-base characteristics.^{[1][2][3]}

Titration curve analysis is a fundamental technique used to determine the concentration and acid dissociation constants (pKa) of a substance.

This application note provides a detailed protocol for the potentiometric titration of **sodium hydrogen adipate** with a strong base. Adipic acid is a diprotic acid, meaning it can donate two protons.^[4] **Sodium hydrogen adipate** is the intermediate species, having already lost one proton. Therefore, its titration with a strong base will involve the removal of the second proton, exhibiting a single equivalence point. The analysis of the resulting titration curve allows for the determination of the second pKa value of adipic acid and the concentration of the **sodium hydrogen adipate** solution.

Quantitative Data Summary

The following table summarizes the key quantitative data for adipic acid and its sodium salts. This information is crucial for the preparation of solutions and the interpretation of titration data.

Property	Adipic Acid (H ₂ A)	Sodium Hydrogen Adipate (NaHA)	Disodium Adipate (Na ₂ A)
Molecular Formula	C ₆ H ₁₀ O ₄	C ₆ H ₉ NaO ₄	C ₆ H ₈ Na ₂ O ₄
Molar Mass (g/mol)	146.14[5]	168.12[6]	190.10
pKa ₁ at 25°C	4.41	-	-
pKa ₂ at 25°C	5.41	-	-

Note: The pKa values are for the parent acid, adipic acid. The titration of **sodium hydrogen adipate** will allow for the experimental determination of pKa₂.

Experimental Protocol

This protocol outlines the methodology for the potentiometric titration of a **sodium hydrogen adipate** solution with a standardized sodium hydroxide solution.

Materials and Reagents

- **Sodium Hydrogen Adipate** (C₆H₉NaO₄)
- Standardized Sodium Hydroxide (NaOH) solution (e.g., 0.1 M)
- Deionized water
- pH meter with a glass electrode
- Magnetic stirrer and stir bar
- Buret (50 mL)
- Beakers (250 mL)
- Volumetric flasks
- Pipettes

Solution Preparation

- **Sodium Hydrogen Adipate** Solution: Accurately weigh a known mass of **sodium hydrogen adipate** and dissolve it in a volumetric flask with deionized water to create a solution of known concentration (e.g., 0.1 M).
- Sodium Hydroxide Titrant: Prepare or use a previously standardized solution of sodium hydroxide (e.g., 0.1 M). Record its exact concentration.

Instrumentation Setup and Calibration

- Calibrate the pH meter using standard buffer solutions (e.g., pH 4.00, 7.00, and 10.00) according to the manufacturer's instructions.[\[7\]](#)[\[8\]](#)
- Set up the titration apparatus with the buret filled with the standardized NaOH solution.
- Place a known volume (e.g., 50.0 mL) of the **sodium hydrogen adipate** solution into a 250 mL beaker with a magnetic stir bar.
- Immerse the pH electrode in the solution, ensuring the bulb is covered and will not be struck by the stir bar.

Titration Procedure

- Record the initial pH of the **sodium hydrogen adipate** solution.
- Begin adding the NaOH titrant from the buret in small increments (e.g., 0.5-1.0 mL).
- After each addition, allow the solution to stabilize and record the pH and the total volume of titrant added.
- As the pH begins to change more rapidly, decrease the increment size (e.g., 0.1-0.2 mL) to obtain a more detailed curve around the equivalence point.[\[8\]](#)[\[9\]](#)
- Continue adding titrant well past the equivalence point until the pH begins to plateau.

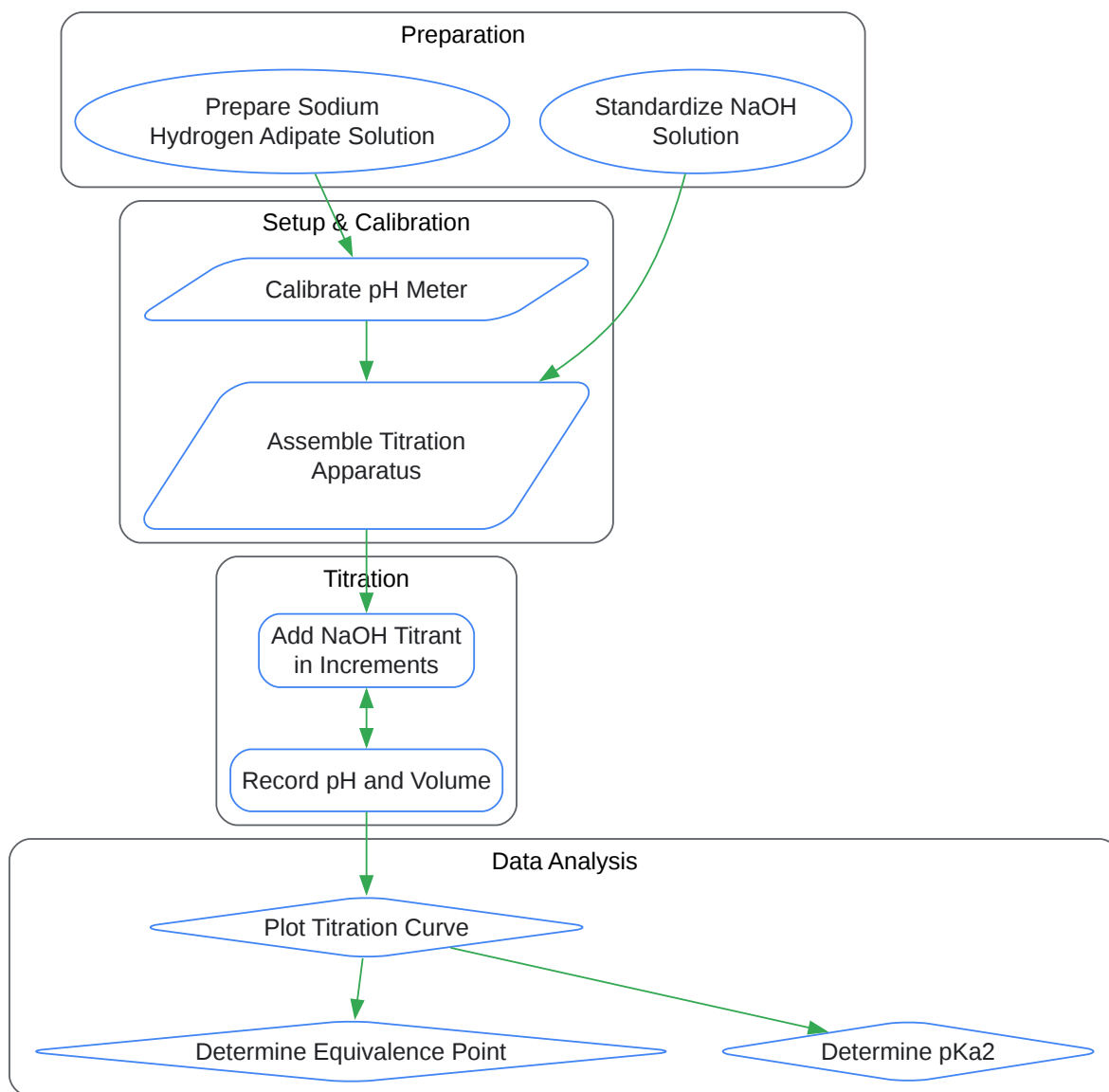
Data Analysis

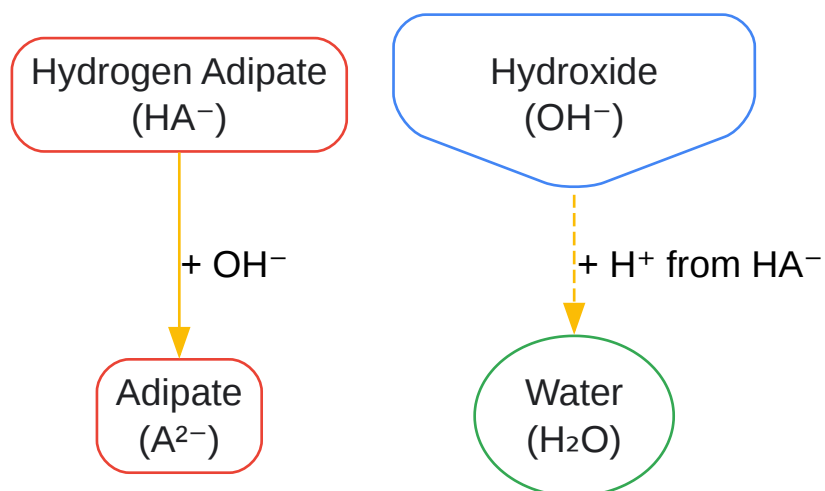
- Plot a graph of pH (y-axis) versus the volume of NaOH added (x-axis) to generate the titration curve.
- Determine the equivalence point, which is the point of steepest inflection on the curve. This can be identified visually or by calculating the first or second derivative of the curve.[\[7\]](#)[\[10\]](#)
- At the equivalence point, the moles of NaOH added are equal to the initial moles of **sodium hydrogen adipate**. This allows for the calculation of the exact concentration of the **sodium hydrogen adipate** solution.
- Determine the half-equivalence point, which is the volume of NaOH added that is half of the volume required to reach the equivalence point.
- The pH at the half-equivalence point is equal to the pK_{a2} of adipic acid.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for the titration of **sodium hydrogen adipate**.





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